

# An In-Depth Technical Guide to the Safe Handling of 1-Dodecyne

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## Compound of Interest

Compound Name: 1-Dodecyne

Cat. No.: B1581785

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This guide provides comprehensive safety and handling information for **1-dodecyne** (CAS 765-03-7), a terminal alkyne used in a variety of research and development applications, including organic synthesis and materials science. Due to its specific chemical properties, adherence to strict safety protocols is essential to minimize risks to personnel and the environment.

## Hazard Identification and Classification

**1-Dodecyne** is classified as a combustible liquid that can cause serious eye damage and may have long-lasting harmful effects on aquatic life.<sup>[1]</sup> It is also irritating to the skin and respiratory system.<sup>[2]</sup>

GHS Classification:

Hazard Class	Category	Hazard Statement	Pictogram
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[1]	Corrosion
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life.[1]	(No pictogram for this classification)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]	Exclamation Mark
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[2]	Exclamation Mark
Flammable Liquids	Category 4	H227: Combustible liquid.	(No pictogram for this classification)

Signal Word: Danger[1]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **1-dodecyne** is crucial for its safe handling and storage.

Property	Value
CAS Number	765-03-7
Molecular Formula	C <sub>12</sub> H <sub>22</sub>
Molecular Weight	166.31 g/mol [2]
Appearance	Clear, colorless liquid[2]
Boiling Point	215 °C @ 760 mmHg[2]
Melting Point	-19 °C[3]
Flash Point	79 °C (174.2 °F)[2]
Density	0.778 g/cm <sup>3</sup> [2]
Solubility	Not soluble in water.[2]

## Toxicological Information

Detailed toxicological data for **1-dodecyne** is limited. However, the available information indicates the following:

Route of Exposure	Effect
Eye Contact	Causes serious eye irritation and potential for serious eye damage.[1][2]
Skin Contact	Causes skin irritation.[2]
Inhalation	Causes respiratory tract irritation.[2]
Ingestion	The toxicological properties have not been fully investigated.[2]

LD50/LC50 Data: Specific LD50 and LC50 values for **1-dodecyne** are not readily available in the provided search results.[2]

## Experimental Protocols: Safe Handling and Use

Adherence to the following protocols is mandatory when working with **1-dodecyne** in a laboratory setting.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE.

Protection Type	Specification
Eye and Face Protection	Chemical splash goggles are required. A face shield should be worn when there is a potential for splashing. <a href="#">[2]</a>
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) to prevent skin exposure. <a href="#">[2]</a>
Body Protection	A lab coat or other protective clothing should be worn to minimize skin contact. <a href="#">[2]</a>
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be used. <a href="#">[2]</a>

## Engineering Controls

To minimize the risk of exposure, the following engineering controls should be in place:

- Ventilation: Use **1-dodecyne** in a well-ventilated area. For procedures with a higher risk of vapor generation, a chemical fume hood is required.[\[2\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

## General Handling Procedures

- Avoid breathing vapor, mist, or gas.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Keep away from sources of ignition, such as heat, sparks, and open flames.[\[2\]](#)
- Use non-sparking tools.
- Ground and bond containers when transferring material.
- Wash hands thoroughly after handling.

## Storage and Disposal

Proper storage and disposal of **1-dodecyne** are critical to prevent accidents and environmental contamination.

### Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.[\[2\]](#)

### Spill Cleanup

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill.[\[2\]](#)
- Collect: Carefully collect the absorbed material into a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.

- Report: Report the spill to the appropriate safety personnel.

## Disposal

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[2] Dispose of **1-dodecyne** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[2] Do not dispose of it down the drain.

## Emergency Procedures

### First Aid Measures

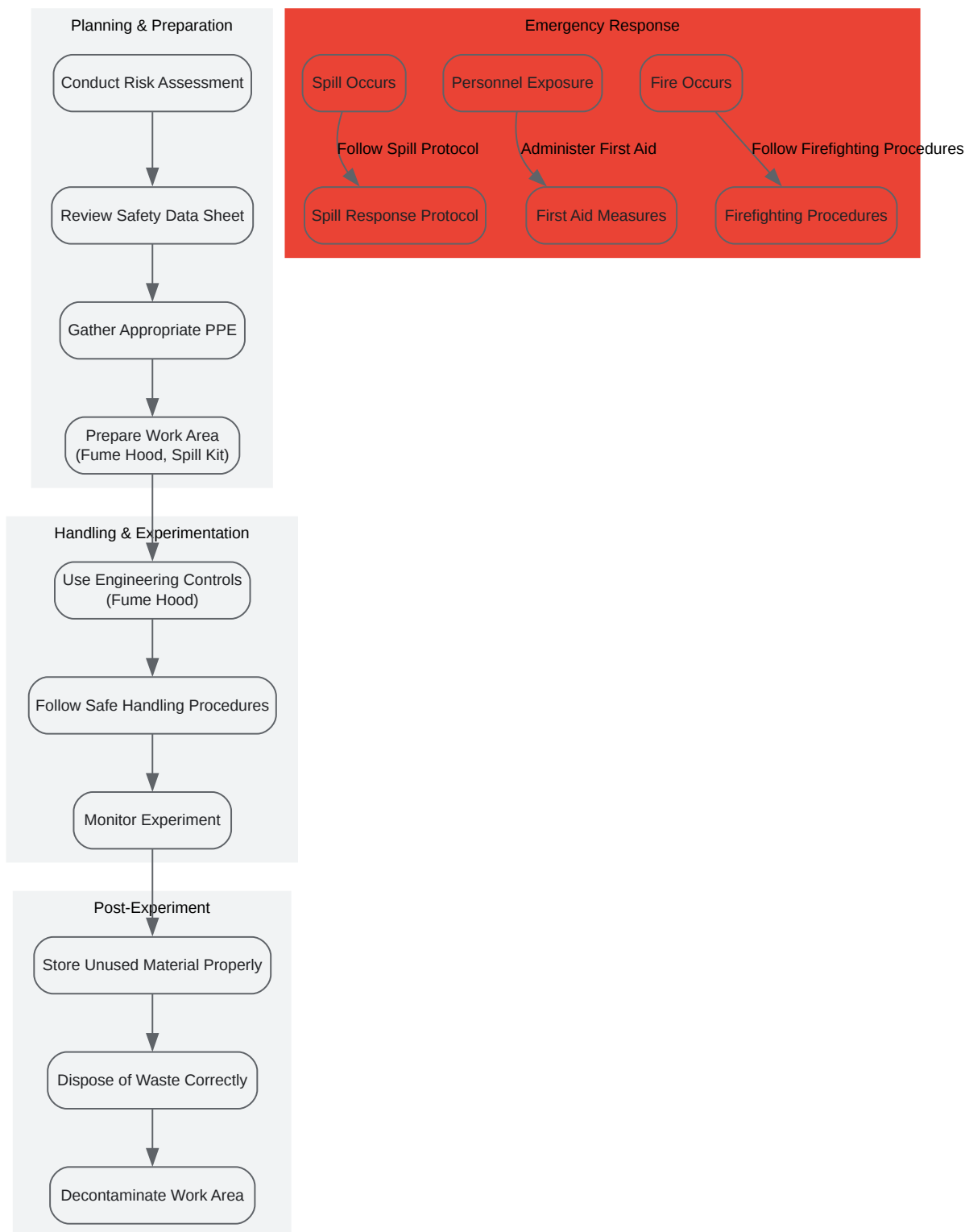
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Wash out mouth with water. Seek medical attention.[2]

### Fire Fighting Measures

- Extinguishing Media: Use carbon dioxide or dry chemical extinguishers.[2]
- Firefighting Procedures: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2] **1-Dodecyne** is a combustible liquid and will burn if involved in a fire.[2]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of safety and handling precautions for **1-dodecyne**.



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Caption: Logical workflow for the safe handling of **1-Dodecyne**.

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## References

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